

"8-Methoxy-2-methylquinolin-5-amine CAS number and molecular weight"

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Compound of Interest

Compound Name: 8-Methoxy-2-methylquinolin-5-amine

Cat. No.: B182576

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Technical Guide: 8-Methoxy-2-methylquinolin-5-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Methoxy-2-methylquinolin-5-amine**, a quinoline derivative of interest in pharmaceutical research. This document collates critical chemical data, potential synthetic pathways, and relevant biological evaluation methodologies.

Core Compound Data

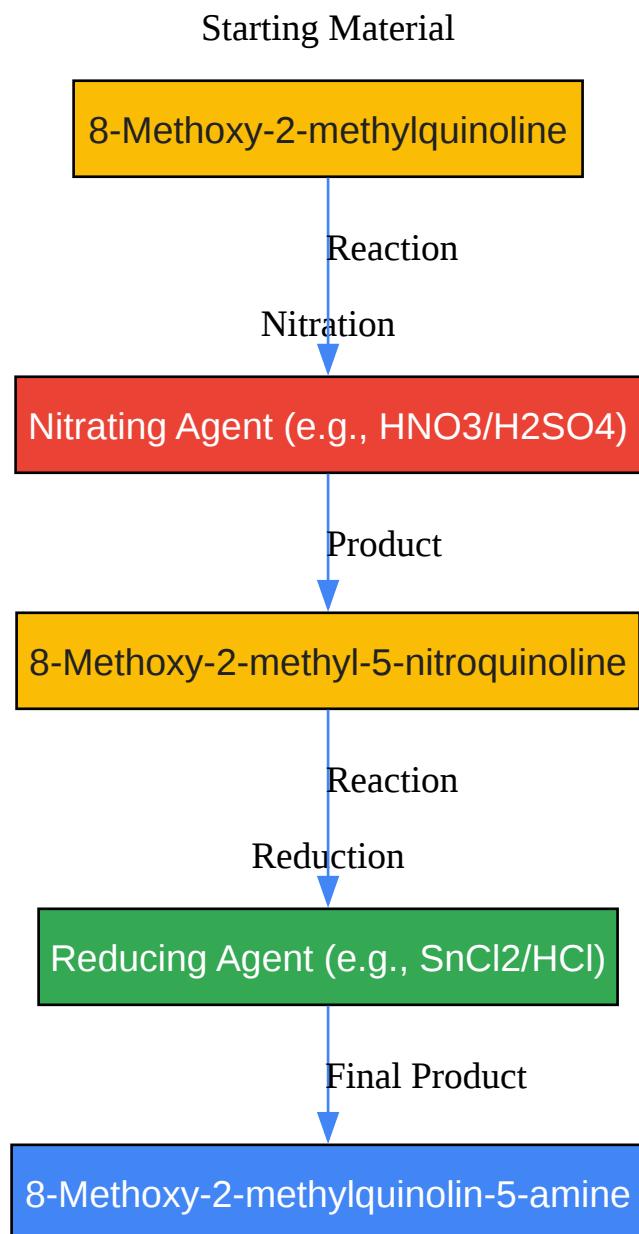
Quantitative data for **8-Methoxy-2-methylquinolin-5-amine** and its common salt form are summarized below. The free base information is calculated based on the provided data for the monohydrochloride salt.

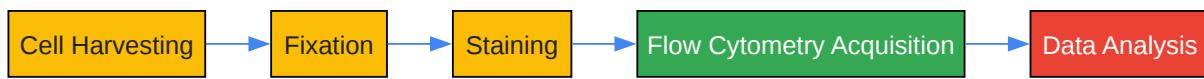
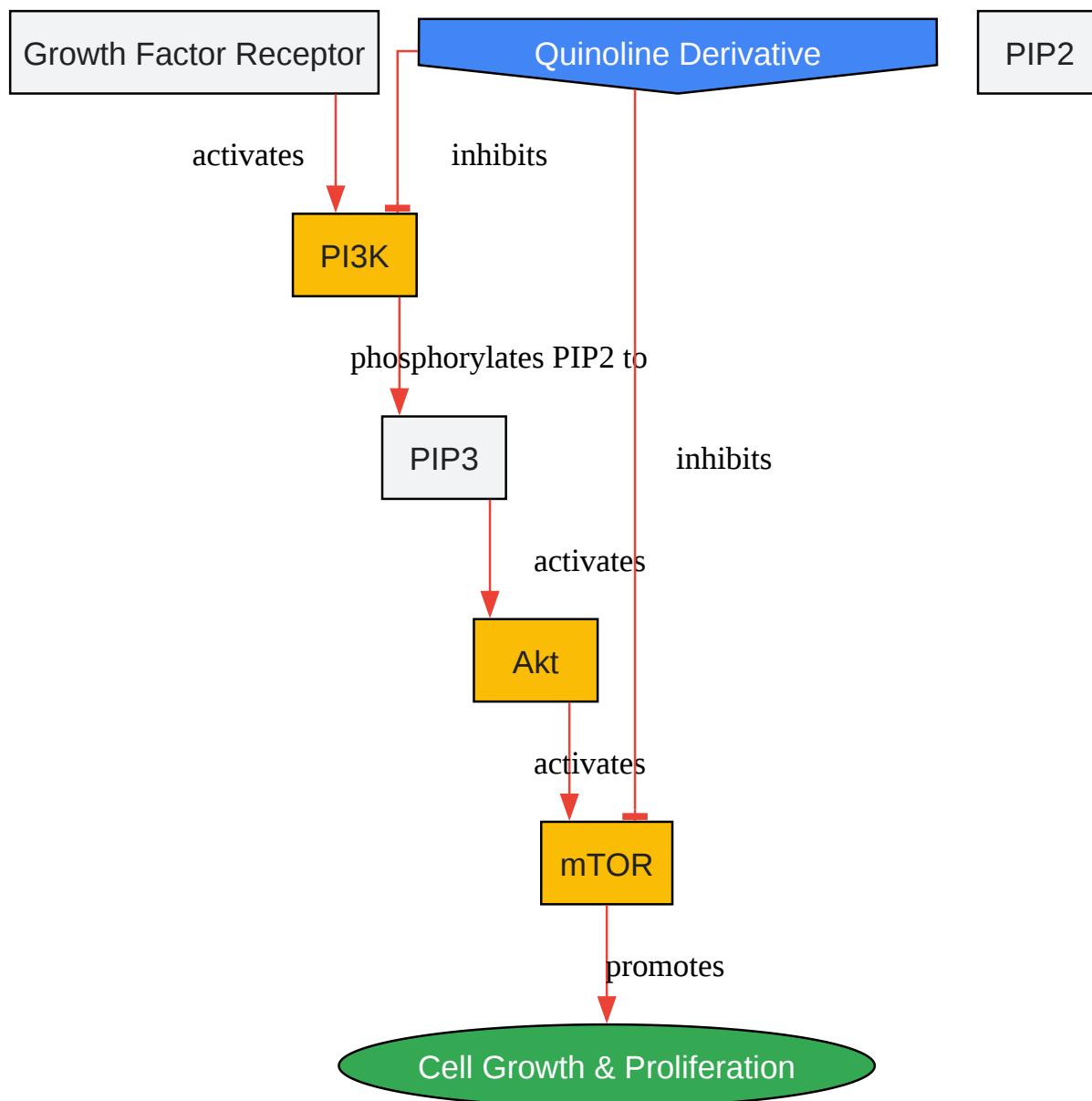
Property	8-Methoxy-2-methylquinolin-5-amine (Free Base)	8-Methoxy-2-methylquinolin-5-amine monohydrochloride
CAS Number	Not explicitly found	1050509-30-2 [1]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	C ₁₁ H ₁₂ N ₂ O•HCl [1]
Molecular Weight	188.23 g/mol	224.73 g/mol [1]
Appearance	Not specified	Powder [1]
Purity	Not specified	Min. 95 Area-% [1]

Potential Synthetic Pathway

While a specific, validated synthesis protocol for **8-Methoxy-2-methylquinolin-5-amine** was not identified in the reviewed literature, a plausible route can be extrapolated from established syntheses of related aminoquinolines. A common approach involves the nitration of a quinoline precursor followed by reduction of the nitro group to an amine.

A potential, though unverified, synthesis could proceed as follows:





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References

- 1. 8-Methoxy-2-methylquinolin-5-amine monohydrochloride [cymitquimica.com]
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